Technical Safety Guide: 4-Bromo-3-methoxy-2-nitropyridine

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Compound of Interest

Compound Name:	*4-Bromo-3-methoxy-2-nitropyridine*
Cat. No.:	*B8258415*

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CAS: 1805567-64-9 | Formula: $C_6H_5BrN_2O_3$ | MW: 233.02 g/mol

Part 1: Executive Summary & Chemical Identity

Target Audience: Medicinal Chemists, Process Safety Engineers, and HSE Officers.

4-Bromo-3-methoxy-2-nitropyridine is a tri-substituted pyridine derivative characterized by high electrophilicity due to the ortho-nitro group. It serves as a critical intermediate in nucleophilic aromatic substitution (SNAr) and nitro-reduction workflows. Due to the presence of the nitro group and halogen, it poses specific risks regarding skin sensitization, respiratory irritation, and potential energetic decomposition under extreme thermal stress.

Physicochemical Profile

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Property	Value	Source/Note
Appearance	Pale yellow to off-white solid	Visual inspection of analogs
Melting Point	73–75 °C (Predicted)	Analogous nitropyridines
Solubility	Soluble in DMSO, DMF, DCM; Low in Water	Lipophilic scaffold
LogP	~1.4–1.8 (Calculated)	Moderate lipophilicity
Molecular Weight	233.02 g/mol	Exact Mass: 231.95
Storage	2–8 °C, Inert Atmosphere (Ar/N_2)	Moisture/Light Sensitive

Part 2: Hazard Identification & Toxicology (GHS)

Signal Word:WARNING

This compound is classified under GHS based on structural alerts and data from close analogs (e.g., 4-bromo-3-nitropyridine).

GHS Classification

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	Cat 4	Harmful if swallowed.	H302
Skin Corrosion/Irritation	Cat 2	Causes skin irritation.	H315
Eye Damage/Irritation	Cat 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Cat 3	May cause respiratory irritation.	H335

Mechanistic Toxicology & Structural Alerts

- Nitropyridine Moiety: Nitro-aromatics are potential mutagens (Ames positive) and can cause methemoglobinemia if absorbed in significant quantities.

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- Electrophilic Reactivity: The C4-Bromo and C2-Nitro positions activate the ring for nucleophilic attack by biological macromolecules (proteins/DNA), leading to potential sensitization.

- Energetic Potential: While not a primary explosive, ortho-nitropyridines have lower decomposition temperatures than their benzene counterparts. Avoid heating >150 °C without DSC (Differential Scanning Calorimetry) validation.

Part 3: Safe Handling Protocol (Self-Validating System)

Objective: Establish a zero-exposure workflow for handling solid nitropyridines.

Engineering Controls

- Primary Containment: All weighing and transfer operations must occur inside a certified chemical fume hood with a face velocity of 80–100 fpm.

- Static Control: Use anti-static weighing boats. Nitropyridines can be electrostatic; static discharge could theoretically trigger dust ignition (though low probability, high consequence).

Personal Protective Equipment (PPE) Matrix

- Hands: Double nitrile gloves (0.11 mm min thickness). Rationale: Halogenated aromatics can permeate standard latex rapidly.

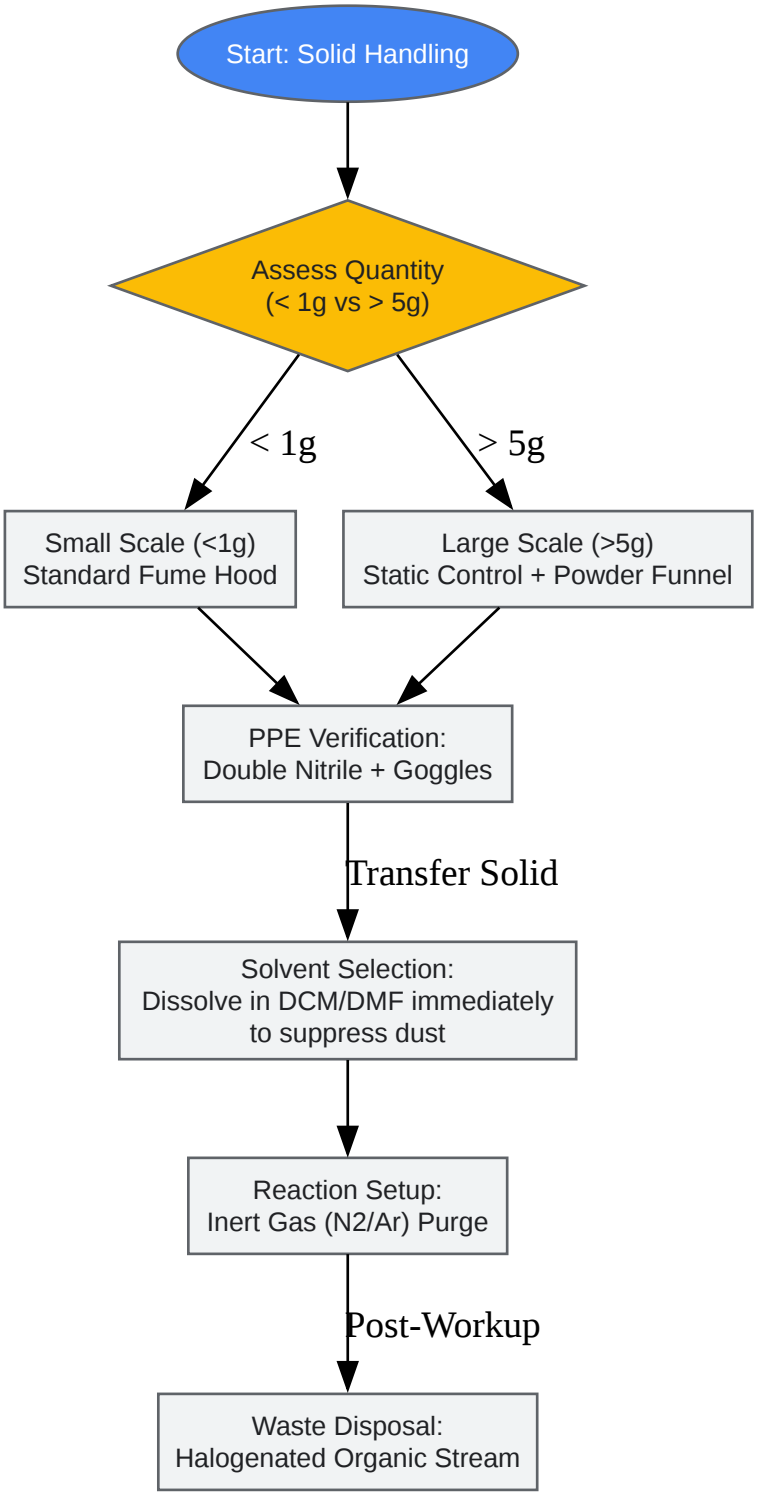
- Eyes: Chemical splash goggles. Safety glasses are insufficient for fine powders that may aerosolize.

- Body: Lab coat (cotton/poly blend) + chemical apron if handling >5g.

Handling Workflow Visualization

The following diagram illustrates the logical decision tree for setting up reactions involving this compound.

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Figure 1: Decision logic for minimizing dust exposure during the handling of **4-Bromo-3-methoxy-2-nitropyridine**.

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Part 4: Synthetic Utility & Reactivity Context

Understanding the chemical behavior of this scaffold is essential for safety. It is primarily used as an electrophile in drug discovery.

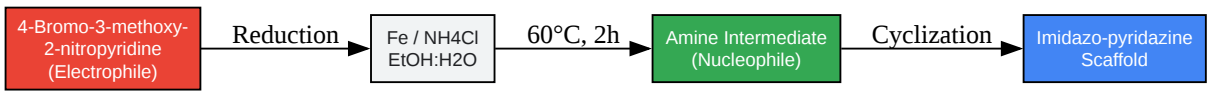
Key Reaction Pathways

- Nitro Reduction (Fe/NH_4Cl):
  - Process: Reduction of the C2-nitro group to an amine.
  - Safety Note: This reaction is exothermic. Iron sludge can be pyrophoric when dry. Keep filter cakes wet during disposal.
- SNAr Displacement:
  - Process: Displacement of the C4-bromo or C2-nitro group by nucleophiles (amines/alkoxides).
  - Safety Note: Reaction rates are accelerated by the nitro group. Run DSC if scaling up SNAr reactions >100 °C.

Experimental Workflow: Nitro Reduction

Reference Protocol: Adapted from WO2024148247 (JAK2 Inhibitor Synthesis).

- Setup: Dissolve **4-Bromo-3-methoxy-2-nitropyridine** (1.0 eq) in EtOH/Water (1:1).
- Activation: Add Ammonium Chloride (5.0 eq). Heat to 60 °C.
- Reduction: Add Iron powder (5.0 eq) portion-wise. Caution: Hydrogen gas evolution possible.
- Workup: Filter through Celite. Critical: Do not let the iron cake dry out; rinse with water and dispose of in a dedicated metal waste container.



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Figure 2: Synthetic pathway transforming the nitro-pyridine core into a kinase inhibitor scaffold.

Part 5: Emergency Response & Waste Management

Fire Fighting Measures

- Media: Water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Emits toxic fumes under fire conditions: Carbon oxides, Nitrogen oxides (NOx), Hydrogen bromide (HBr).
- Protective Equipment: Wear Self-Contained Breathing Apparatus (SCBA) and full protective gear.

Accidental Release (Spill)[1]

- Evacuate: Clear the immediate area of personnel.
- PPE: Wear respiratory protection (N95 or P100) if dust is visible.
- Containment: Cover spill with damp absorbent pads to prevent dust generation.
- Cleanup: Scoop into a sealable container. DO NOT use a standard vacuum cleaner (risk of dust ignition). Use a HEPA-filtered vacuum or wet-sweeping method.

Disposal

- Classification: Hazardous Waste (Toxic, Halogenated).[1]
- Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (to neutralize HBr and NOx).

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- To cite this document: BenchChem. [Technical Safety Guide: 4-Bromo-3-methoxy-2-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8258415/docs#technical-safety-guide-4-bromo-3-methoxy-2-nitropyridine]

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